

NP-5497-KA solubility in DMSO and PBS

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Compound of Interest

Compound Name: NP-5497-KA

Cat. No.: B12367295

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Technical Support Center: NP-5497-KA

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the handling and use of **NP-5497-KA**, a novel and selective κ -opioid receptor (KOP) agonist.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **NP-5497-KA**?

A1: Based on available research, **NP-5497-KA** has been successfully dissolved and diluted in distilled water for in vivo studies.[1] For cell-based assays, Phosphate-Buffered Saline (PBS) is also a suitable solvent due to its aqueous nature. While specific solubility data in Dimethyl Sulfoxide (DMSO) is not readily available in the provided search results, DMSO is a powerful polar aprotic solvent known to dissolve a wide range of polar and nonpolar compounds.[2] It is recommended to first test solubility in a small amount of DMSO if required for your specific experimental setup.

Q2: How should I prepare a stock solution of **NP-5497-KA**?

A2: To prepare a stock solution, it is recommended to start by dissolving **NP-5497-KA** in distilled water, as this has been documented in literature.[1] For a typical workflow, you can create a high-concentration stock solution (e.g., 10 mM) in distilled water or DMSO. This stock can then be further diluted to the desired final concentration in your experimental medium (e.g., cell culture media, PBS).

Q3: What is the mechanism of action of **NP-5497-KA**?

A3: **NP-5497-KA** is a selective κ -opioid receptor (KOP) agonist.^[1] It selectively activates KOP-mediated cAMP inhibition with high potency and efficacy.^[1] Its selectivity for KOP is significantly higher compared to the delta-opioid receptor (DOP) and mu-opioid receptor (MOP).^[1]

Troubleshooting Guide

Issue	Possible Cause	Suggested Solution
Difficulty dissolving NP-5497-KA in PBS.	The concentration may be too high for its aqueous solubility limit.	Try gentle warming (not exceeding 37°C) and vortexing to aid dissolution. If the compound still does not dissolve, consider preparing a higher concentration stock solution in DMSO and then diluting it into your aqueous buffer.
Precipitation of the compound upon dilution of a DMSO stock solution into aqueous buffer.	The final concentration of DMSO in the aqueous solution may be too low to maintain solubility.	Ensure the final DMSO concentration in your working solution is kept at a level that maintains solubility but does not affect your experimental system (typically $\leq 0.5\%$). You may need to optimize the dilution factor.
Inconsistent experimental results.	Improper storage of the compound or stock solutions.	Store the solid compound and stock solutions at the recommended temperature (typically -20°C or -80°C) and protect from light. Avoid repeated freeze-thaw cycles of stock solutions by preparing smaller aliquots.

Experimental Protocols & Data

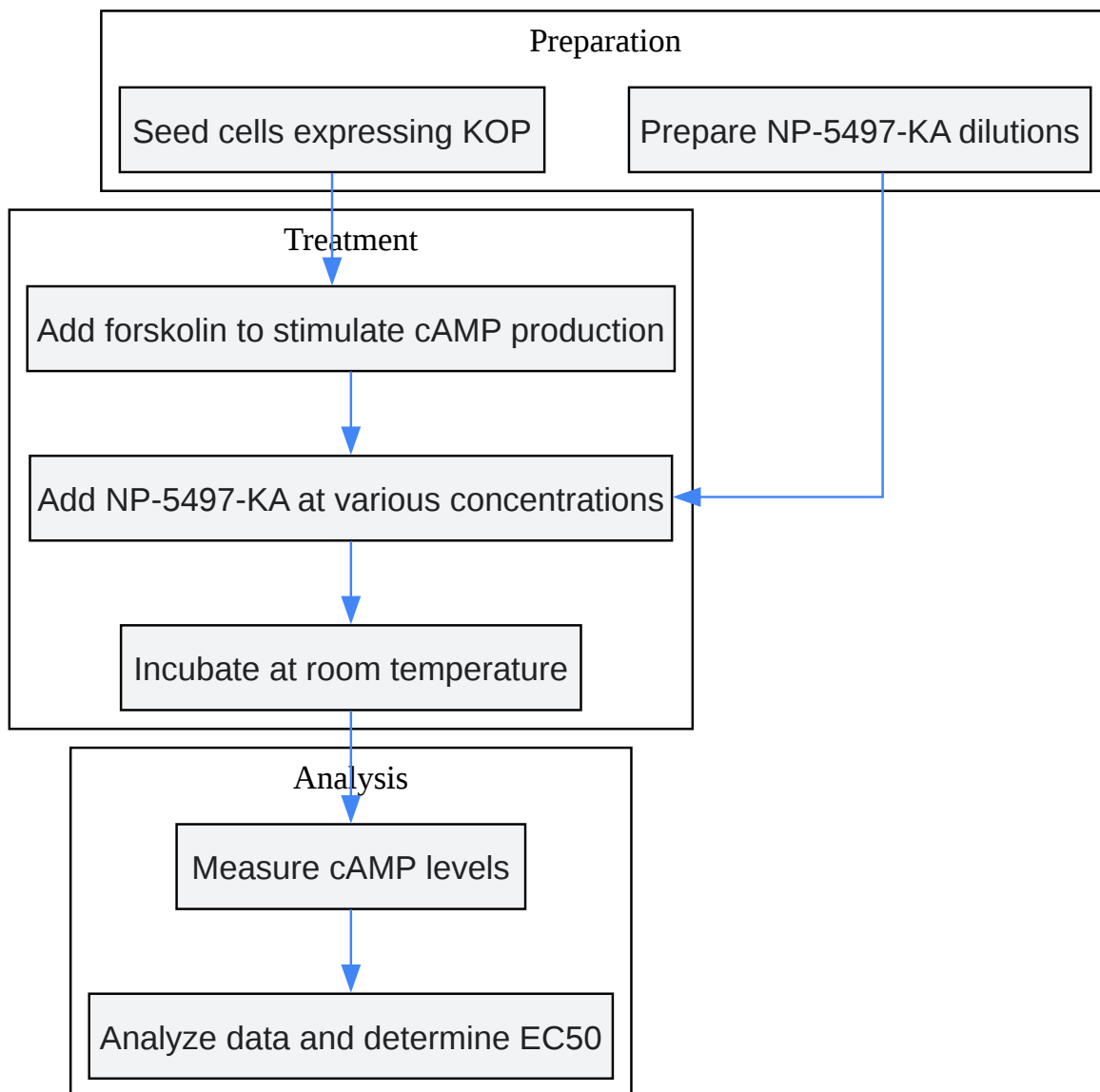
Solubility Data Summary

While specific quantitative solubility values were not found in the provided search results, the following table summarizes the qualitative information available.

Solvent	Solubility	Source
Distilled Water	Soluble	[1]
PBS	Expected to be soluble (aqueous buffer)	Inferred
DMSO	Expected to be soluble (powerful solvent) [2]	Inferred

Experimental Workflow: In Vitro cAMP Assay

The following diagram outlines a typical workflow for assessing the effect of **NP-5497-KA** on cAMP levels in cells expressing the κ -opioid receptor.

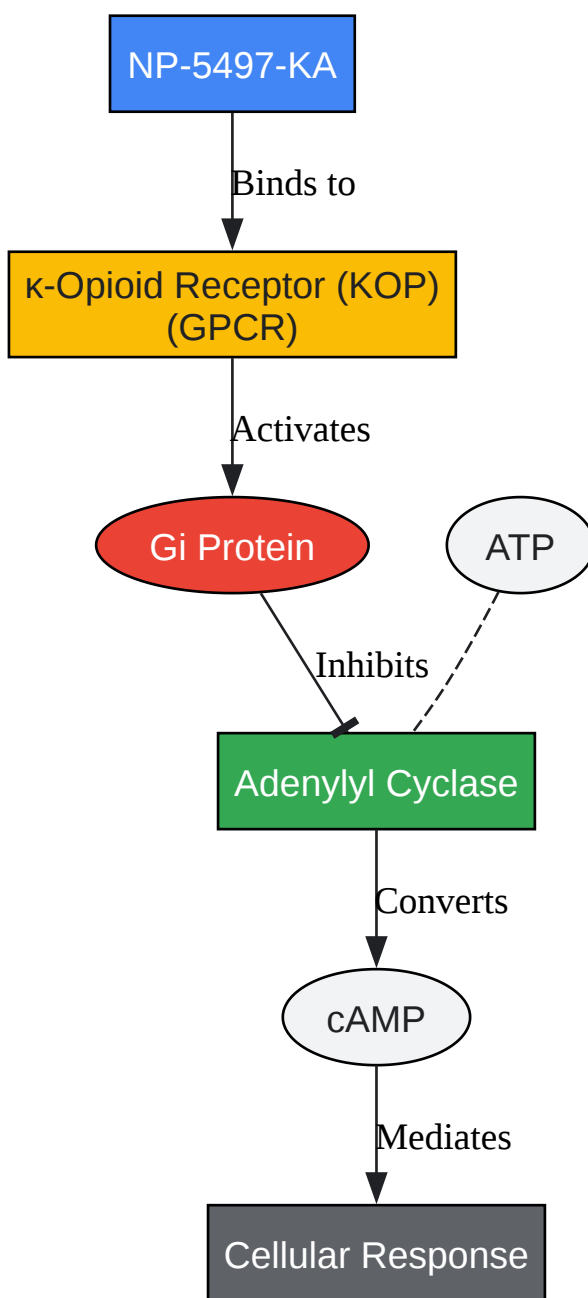


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In Vitro cAMP Assay Workflow

Signaling Pathway: NP-5497-KA Action at the κ -Opioid Receptor

This diagram illustrates the signaling pathway initiated by the binding of **NP-5497-KA** to the κ -opioid receptor (KOP), leading to the inhibition of adenylyl cyclase and a subsequent decrease in intracellular cAMP levels.



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NP-5497-KA Signaling Pathway

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References

- 1. Effects of the novel selective κ -opioid receptor agonist NP-5497-KA on morphine-induced reward-related behaviors - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Dimethyl sulfoxide - Wikipedia [en.wikipedia.org]
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